

analytical methods for detecting 2-Amino-3,5-dimethyl-4-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-3,5-dimethyl-4-nitrophenol

Cat. No.: B2444689

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High-Performance Liquid Chromatography (HPLC) with UV Detection

High-Performance Liquid Chromatography (HPLC) is a versatile and widely used technique for the separation and quantification of non-volatile and thermally labile compounds. Coupled with a UV-Vis detector, it offers a reliable method for the analysis of **2-Amino-3,5-dimethyl-4-nitrophenol**.

Application Note:

This method is suitable for the quantification of **2-Amino-3,5-dimethyl-4-nitrophenol** in various sample matrices, including pharmaceutical formulations and environmental samples, after appropriate sample preparation. The isocratic elution provides a straightforward and rapid analysis.

Experimental Protocol:

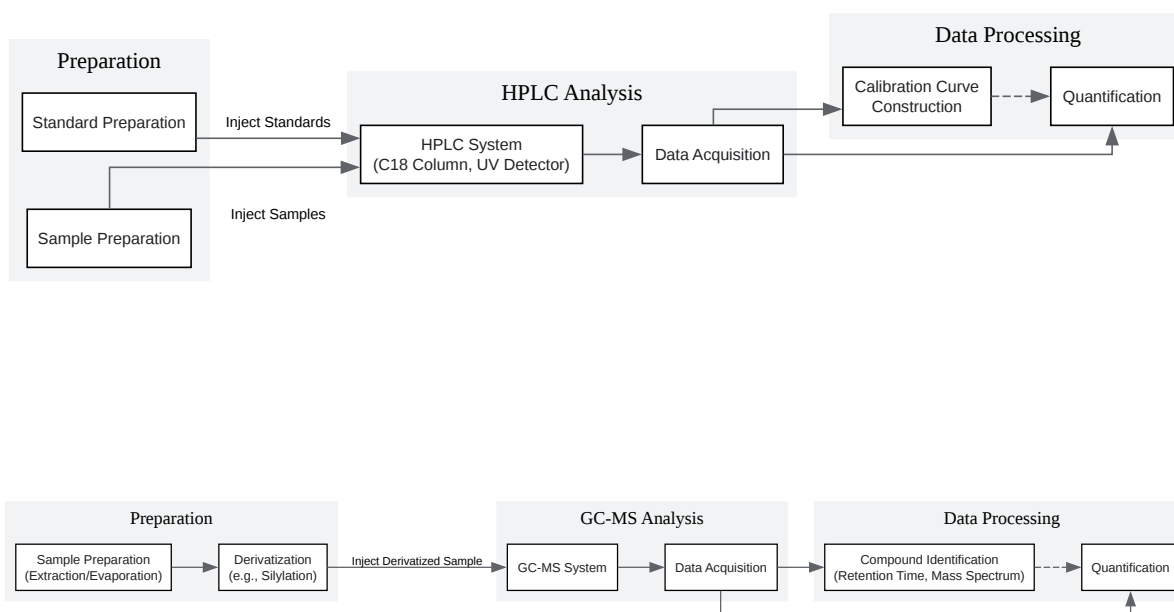
- **Instrumentation:** An HPLC system equipped with a UV-Vis detector.
- **Column:** A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is a common choice.

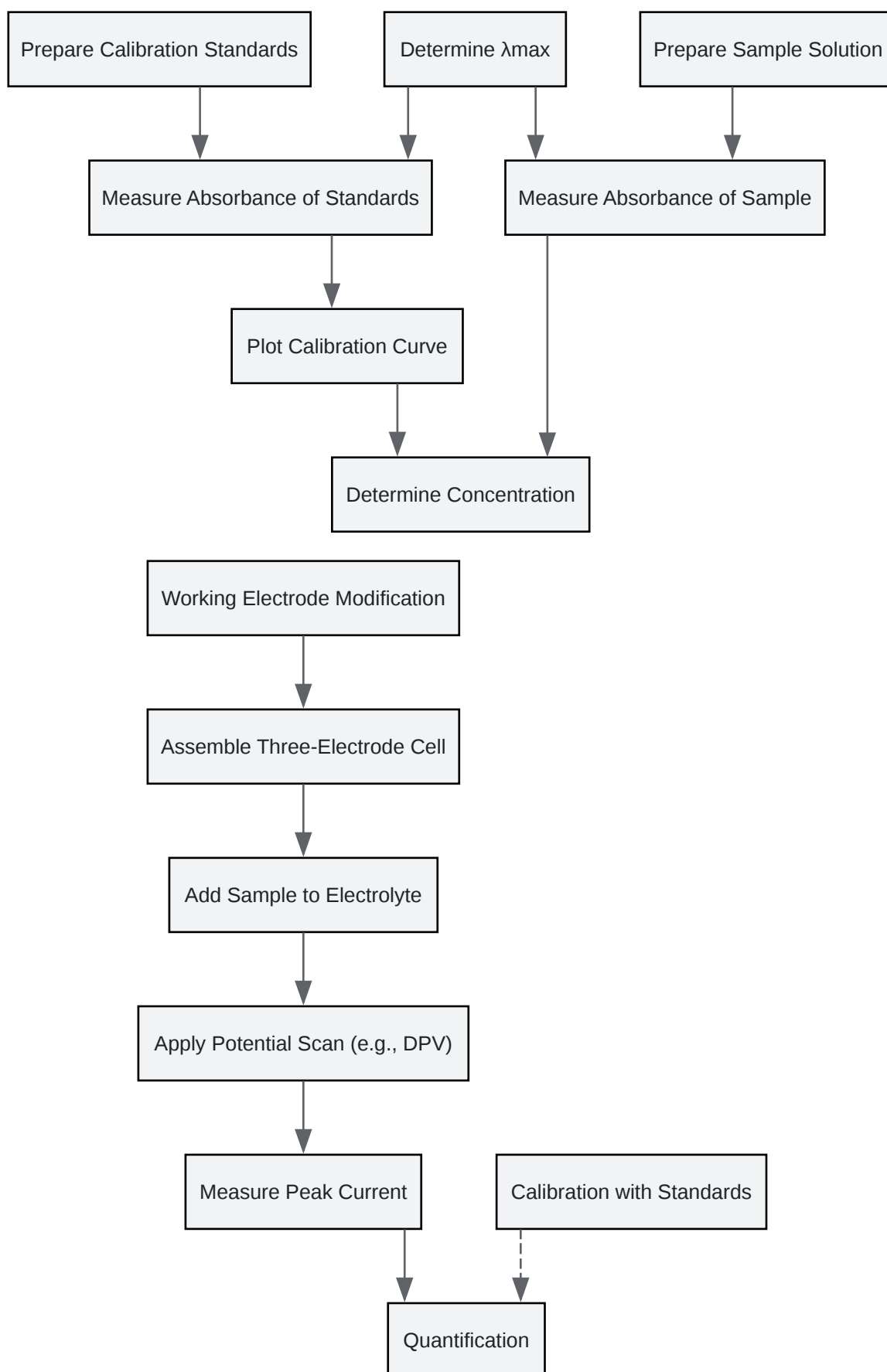
- Mobile Phase: A mixture of acetonitrile and water (containing 0.1% trifluoroacetic acid) in a 65:35 (v/v) ratio can be used.^[1] The mobile phase composition may require optimization.
- Flow Rate: 1.0 mL/min.^{[2][3]}
- Column Temperature: 40°C.^[4]
- Detection Wavelength: Based on the UV spectrum of similar compounds, a wavelength between 200 nm and 275 nm should be evaluated.^{[1][2]}
- Injection Volume: 10 µL.^[1]
- Standard Preparation:
 - Prepare a stock solution of **2-Amino-3,5-dimethyl-4-nitrophenol** in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
 - Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.5 to 50 µg/mL.^[1]
- Sample Preparation:
 - For solid samples, dissolve a known weight of the sample in the mobile phase.
 - For liquid samples, dilute an appropriate volume with the mobile phase.
 - Filter the sample solution through a 0.45 µm syringe filter before injection.
- Analysis:
 - Inject the calibration standards to construct a calibration curve.
 - Inject the prepared sample solutions.
 - Quantify the amount of **2-Amino-3,5-dimethyl-4-nitrophenol** in the sample by comparing its peak area to the calibration curve.

Quantitative Data for Structurally Similar Compounds:

Parameter	Value	Reference Compound	Citation
Linearity (r^2)	0.9992–0.9999	2-Amino-5-nitrophenol	[1][5]
Accuracy (%)	93.1–110.2	2-Amino-5-nitrophenol	[1][5]
Precision (%RSD)	1.1–8.1	2-Amino-5-nitrophenol	[1][5]
LOD	93 ppb	4-Amino-2-nitrophenol	[2]

Workflow for HPLC Analysis:





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